

# Tricyclamol chloride ChEBI definition racemate

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## Compound Focus: Tricyclamol Chloride

CAS No.: 3818-88-0

Cat. No.: S584187

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## Chemical Identification and Properties

The table below summarizes the fundamental identifying information and quantitative data for **Tricyclamol chloride**.

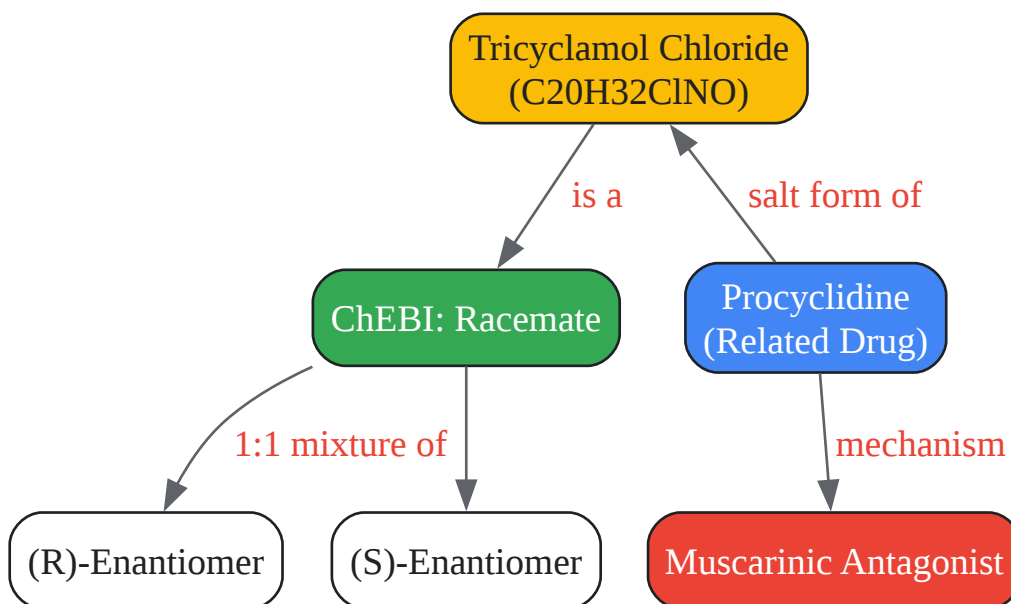
Property	Value / Description
IUPAC Name	1-(3-cyclohexyl-3-hydroxy-3-phenylpropyl)-1-methylpyrrolidinium chloride [1]
CAS Registry Number	3818-88-0 [2] [3]
Molecular Formula	C <sub>20</sub> H <sub>32</sub> ClNO [1] [2]
Formula Weight	337.932 g/mol [2] [3]
Melting Point	226-227 °C (decomposes) [3] [4]
ChEBI Definition	A racemate [3] [4]
SMILES	<chem>C[N+]1(CCC(O)(c2ccccc2)C2CCCC2)CCCC1.[Cl-]</chem> [5]
InChI Key	PISKUTGWQHZZKIK-UHFFFAOYSA-M [5]

## Pharmacological Context and Relationship to Procyclidine

The search results indicate a direct relationship between **Tricyclamol chloride** and the drug Procyclidine. Tricyclamol is listed as a synonym for Procyclidine itself [6], and "Tricyclamol hydrochloride" is a known synonym for Procyclidine hydrochloride [7]. This suggests that **Tricyclamol chloride** is a closely related chemical variant (a salt form) of this established pharmaceutical compound.

Procyclidine is a muscarinic antagonist that crosses the blood-brain barrier. It is used to treat drug-induced extrapyramidal disorders and parkinsonism, believed to work by blocking central cholinergic receptors to balance cholinergic and dopaminergic activity in the basal ganglia [6].

The following diagram illustrates the relationship between **Tricyclamol chloride**, its enantiomers, and Procyclidine based on the retrieved information:



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> The structural and functional relationship between **Tricyclamol Chloride**, its racemic nature, and the drug Procyclidine.

## Guide for Further Research

The information available online is limited. For a comprehensive technical guide, you would likely need to consult specialized scientific literature. Here are suggested steps for further research:

- **Search Scientific Databases:** Use the provided CAS Number (3818-88-0) and InChI Key to search for detailed spectroscopic, toxicological, and synthetic data in databases like SciFinder, Reaxys, or PubMed.
- **Investigate Chiral Separation:** Since it is a racemate, you could search for analytical methods related to "chiral resolution of tricyclamol" to find potential HPLC or SFC methods for separating the enantiomers.
- **Explore Patent Literature:** The Google Patents result [8], while not directly detailing tricyclamol, suggests that research into related bio-based medicines is active. Searching for "tricyclamol" within patent databases may yield more technical and application-specific information.

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## References

1. Tricyclamol Chloride | C<sub>20</sub>H<sub>32</sub>ClNO | CID 72169 - PubChem [pubchem.ncbi.nlm.nih.gov]
2. tricyclamol chloride | 3818-88-0 [chemicalbook.com]
3. tricyclamol chloride CAS#: 3818-88-0 [amp.chemicalbook.com]
4. tricyclamol chloride | 3818-88-0 [amp.chemicalbook.com]
5. CHEBI:135284 - tricyclamol chloride [ebi.ac.uk]
6. Showing metabocard for Procyclidine (HMDB0014531) [hmdb.ca]
7. CHEBI:8449 - procyclidine hydrochloride [ebi.ac.uk]
8. Bio-based medicines and methods of increasing patient ... [patents.google.com]

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